

Understanding the chemical structure of "PEG-18 Castor Oil Dioleate"

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Compound of Interest

Compound Name: PEG-18 CASTOR OIL DIOLEATE

Cat. No.: B1166922

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An In-Depth Technical Guide to the Chemical Structure of **PEG-18 Castor Oil Dioleate**

Introduction

PEG-18 Castor Oil Dioleate is a complex, synthetically derived non-ionic surfactant and emulsifying agent utilized extensively in the pharmaceutical, cosmetic, and industrial sectors. Its unique structure, derived from natural castor oil, polyethylene glycol, and oleic acid, imparts valuable properties such as the ability to form stable emulsions of otherwise immiscible substances like oil and water.^{[1][2]} This technical guide provides a detailed examination of its chemical structure, synthesis, and physicochemical properties, tailored for researchers, scientists, and professionals in drug development and formulation.

Deconstruction of the Chemical Structure

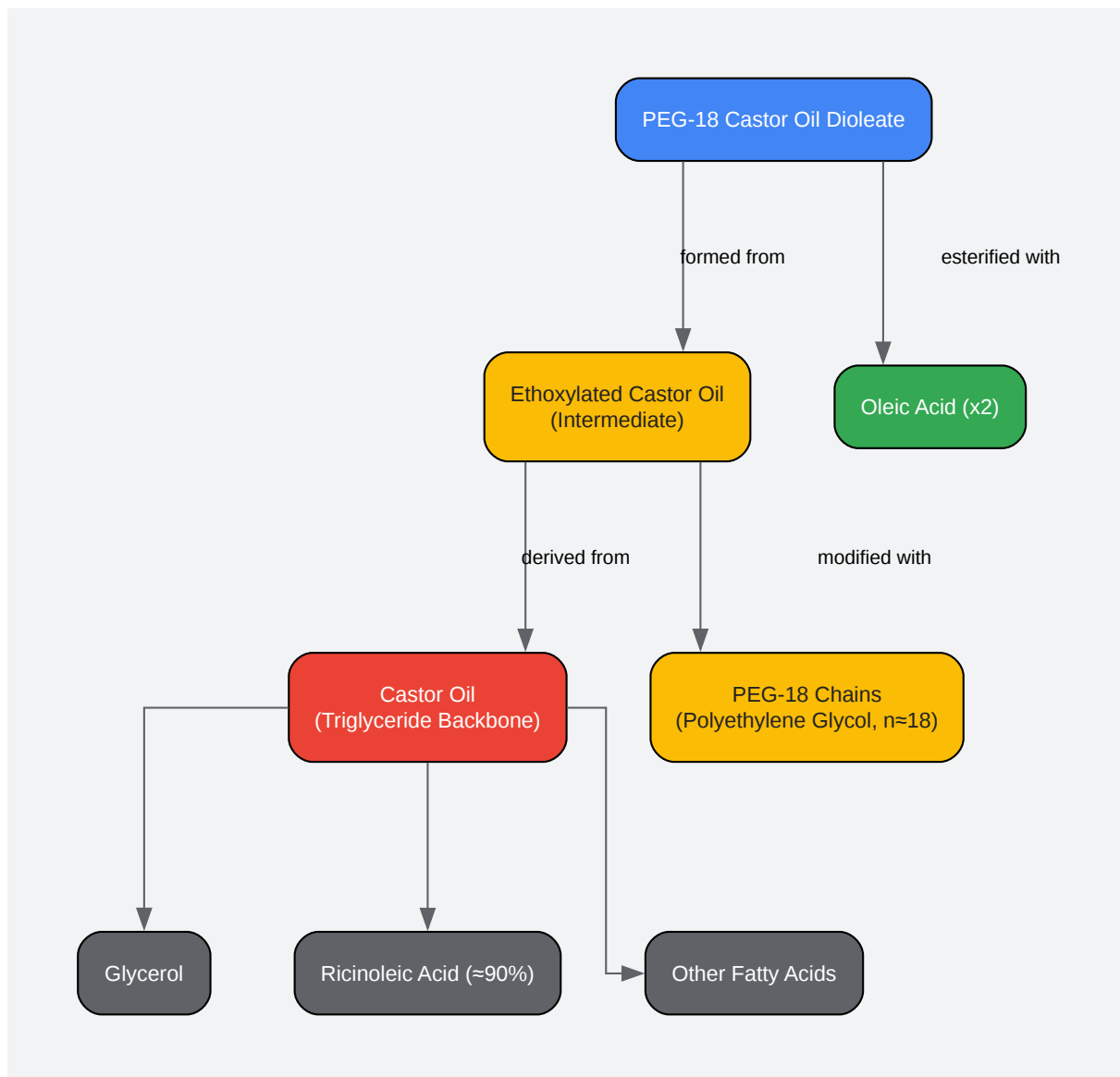
The nomenclature "**PEG-18 Castor Oil Dioleate**" precisely describes its constituent parts and chemical modifications. It is fundamentally the oleic acid diester of ethoxylated castor oil, where the castor oil has been modified with polyethylene glycol chains having an average of 18 repeating units of ethylene oxide.^{[3][4]}

The structure can be understood by breaking it down into its three primary components:

- **Castor Oil:** A triglyceride that serves as the natural backbone of the molecule.

- PEG-18: Polyethylene glycol chains with an average of 18 ethylene oxide units, which are grafted onto the castor oil backbone.
- Dioleate: Refers to two oleic acid molecules that are attached via ester bonds to the PEG-modified castor oil.

The logical relationship between these components is illustrated in the diagram below.



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Caption: Hierarchical structure of **PEG-18 Castor Oil Dioleate**.

Component Analysis and Properties

A thorough understanding of the final molecule requires an analysis of its constituent parts.

Castor Oil

Castor oil is a vegetable oil derived from the seeds of *Ricinus communis*. It is unique among triglycerides because its fatty acid profile is dominated by ricinoleic acid.[1] Ricinoleic acid is an 18-carbon monounsaturated fatty acid distinguished by a hydroxyl (-OH) group on its 12th carbon. This hydroxyl group is the primary site for the chemical modifications that produce **PEG-18 Castor Oil Dioleate**.

Table 1: Typical Fatty Acid Composition of Castor Oil

Fatty Acid	Percentage (%)	Type
Ricinoleic Acid	85 - 95%	Monounsaturated, Hydroxylated
Oleic Acid	2 - 6%	Monounsaturated
Linoleic Acid	1 - 5%	Polyunsaturated
Palmitic Acid	0.5 - 1%	Saturated
Stearic Acid	0.5 - 1%	Saturated

| Other | <1% | - |

Polyethylene Glycol (PEG-18)

Polyethylene glycol (PEG) is a polyether compound with the general structure $\text{H}-(\text{O}-\text{CH}_2-\text{CH}_2)_n-\text{OH}$. The designation "PEG-18" indicates that the polymer chains contain an average of 18 repeating ethylene oxide units ($n \approx 18$). [1] PEGs are water-soluble, non-toxic, and biocompatible, making them ideal for modifying lipophilic molecules to enhance their water solubility and alter their surfactant properties.

Oleic Acid

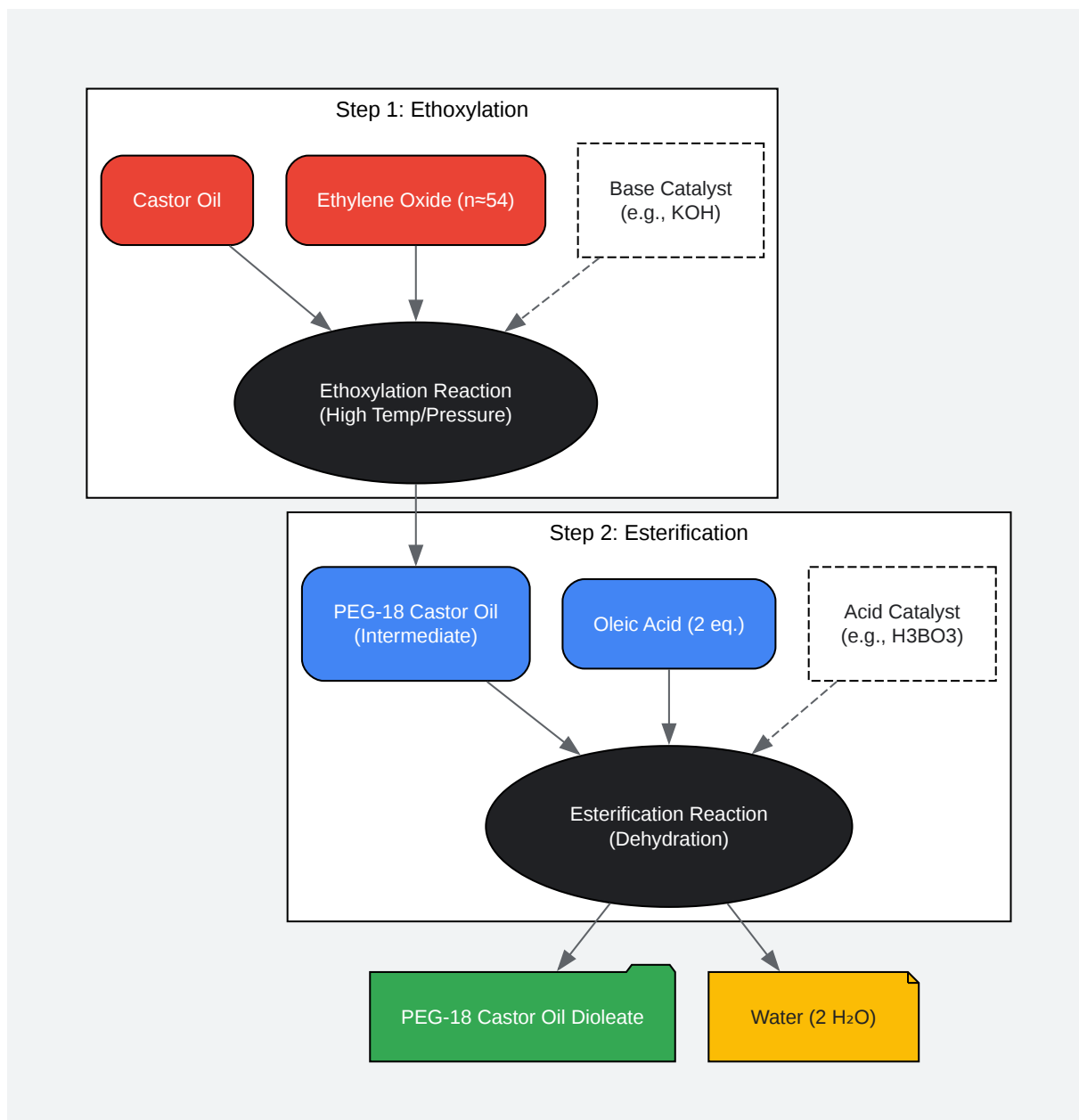
Oleic acid is a common monounsaturated omega-9 fatty acid with the formula $\text{CH}_3(\text{CH}_2)_7\text{CH}=\text{CH}(\text{CH}_2)_7\text{COOH}$. In the final structure of **PEG-18 Castor Oil Dioleate**, two oleic acid molecules are esterified to the molecule, contributing significantly to its lipophilic character.

Synthesis Pathway

The production of **PEG-18 Castor Oil Dioleate** is a multi-step process involving the chemical modification of natural castor oil. The overall workflow involves two primary reactions: ethoxylation followed by esterification.^{[4][5][6]}

- **Step 1: Ethoxylation of Castor Oil.** Castor oil is reacted with ethylene oxide in the presence of a base catalyst (e.g., NaOH, KOH). The reaction occurs at the hydroxyl groups of the ricinoleic acid residues within the triglyceride structure. An average of 18 ethylene oxide molecules are added to each hydroxyl group, forming the "PEG-18 Castor Oil" intermediate.
- **Step 2: Diesterification with Oleic Acid.** The resulting ethoxylated castor oil intermediate, which now has terminal hydroxyl groups on its PEG chains, is then reacted with two molar equivalents of oleic acid. This reaction is an esterification, typically catalyzed by an acid (e.g., boric acid, phosphorous acid), which forms ester linkages between the oleic acid and the ethoxylated castor oil, releasing water as a byproduct.^[5]

The diagram below outlines this synthetic workflow.



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Caption: Synthesis workflow for **PEG-18 Castor Oil Dioleate**.

Physicochemical Characteristics

As **PEG-18 Castor Oil Dioleate** is a product of polymerization and esterification of a natural oil, it is not a single chemical entity but rather a mixture of related molecules. Its properties, therefore, represent an average of this mixture.

Table 2: Physicochemical Properties of **PEG-18 Castor Oil Dioleate**

Property	Value / Description
CAS Number	110531-96-9
Appearance	Yellowish, viscous liquid or paste.
Estimated Avg. Molecular Weight	~3800 g/mol
Function	Emulsifying Agent, Surfactant. [1] [7]
Solubility	Dispersible in water and soluble in many organic solvents.

| HLB Value | Estimated to be in the range of 10-12, suitable for oil-in-water emulsions. |

Note: The molecular weight is an estimation based on the primary components (triricinolein backbone, three PEG-18 chains, and two oleic acid esters). The Hydrophile-Lipophile Balance (HLB) value is an estimate based on related ethoxylated surfactants; a value in this range indicates good performance as an oil-in-water emulsifier.

Detailed Experimental Protocol (Hypothetical)

The following protocol is a hypothetical representation for the laboratory-scale synthesis of **PEG-18 Castor Oil Dioleate**, based on established chemical principles and patent literature.[\[5\]](#)
[\[6\]](#)

Part 1: Ethoxylation of Castor Oil

- **Apparatus Setup:** A high-pressure stainless-steel autoclave reactor equipped with a mechanical stirrer, heating mantle, temperature controller, pressure gauge, and ports for nitrogen inlet and ethylene oxide gas inlet is required.

- **Reactant Charging:** Charge the reactor with 1.0 mole-equivalent of castor oil (approx. 885 g) and a catalytic amount of potassium hydroxide (KOH), typically 0.1-0.3% of the total weight.
- **Inerting and Heating:** Seal the reactor and purge thoroughly with dry nitrogen gas to remove air and moisture. Heat the mixture to 140-160°C while stirring.
- **Ethylene Oxide Addition:** Once the target temperature is reached, slowly introduce gaseous ethylene oxide into the reactor. The total amount should be approximately 54 mole-equivalents (3 chains x 18 units/chain), which is about 2378 g. The reaction is highly exothermic and the addition rate must be carefully controlled to maintain the reaction temperature and keep the pressure within the safe limits of the reactor.
- **Reaction Completion:** After all ethylene oxide has been added, maintain the reaction conditions for an additional 1-2 hours to ensure complete reaction.
- **Purification:** Cool the reactor to below 80°C. Neutralize the KOH catalyst with an acid (e.g., acetic or phosphoric acid). The resulting product, PEG-18 Castor Oil, can be used directly in the next step.

Part 2: Esterification with Oleic Acid

- **Apparatus Setup:** A 3-neck round-bottom flask equipped with a mechanical stirrer, heating mantle, thermometer, and a Dean-Stark apparatus or similar setup for azeotropic removal of water is used.
- **Reactant Charging:** Charge the flask with the PEG-18 Castor Oil intermediate produced in Part 1. Add 2.0 mole-equivalents of oleic acid (approx. 565 g) and an acid catalyst (e.g., a mixture of boric acid and phosphorous acid, 0.5-1.0% of the total reactant weight).[5]
- **Reaction:** Heat the mixture to 150-160°C under a slow stream of nitrogen while stirring vigorously. Water produced during the esterification will be removed from the reaction vessel via the Dean-Stark trap.
- **Monitoring:** Monitor the reaction progress by periodically measuring the acid value of the mixture via titration. The reaction is considered complete when the acid value stabilizes, typically after 3-5 hours.

- Purification: Cool the reaction mixture to 80°C. Add a neutralizing agent like calcium oxide to quench the catalyst, followed by a filter aid such as diatomaceous earth. Stir for 1-2 hours.[5]
- Final Product: Filter the hot mixture to remove the catalyst residues and filter aid. The resulting clear, yellow, viscous liquid is the final product, **PEG-18 Castor Oil Dioleate**.

Conclusion

PEG-18 Castor Oil Dioleate is a structurally complex but highly functional excipient. Its chemical architecture, originating from a triglyceride backbone and modified through controlled ethoxylation and esterification, results in a molecule with a carefully balanced hydrophilic-lipophilic nature. This structure is directly responsible for its efficacy as a surfactant and emulsifier, making it an invaluable tool for formulation scientists in the development of stable and effective delivery systems for a wide range of active ingredients.

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